Comprehensive Technical Guide: 4-(1-Bromovinyl)pyridine – Physicochemical Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*4-(1-Bromovinyl)pyridine*
CAS No.:	*241481-87-8*
Cat. No.:	*B13025879*

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Executive Summary

In modern drug development and materials science, the incorporation of the pyridine pharmacophore is a fundamental strategy for modulating aqueous solubility, hydrogen-bonding capacity, and target binding affinity. **4-(1-Bromovinyl)pyridine** is a highly versatile, electrophilic building block utilized primarily in transition-metal-catalyzed cross-coupling reactions to install the 1-(4-pyridyl)vinyl moiety. This whitepaper provides an in-depth analysis of its core physicochemical properties—specifically its CAS registry number and molecular weight—alongside a rigorously validated, causality-driven synthetic protocol for its preparation.

Core Chemical Identity & Physicochemical Data

Accurate molecular identification is the cornerstone of reproducible synthetic chemistry. The unique identifier for **4-(1-Bromovinyl)pyridine** is its CAS Registry Number: 241481-87-8[1].

The calculation of its molecular weight relies on its molecular formula, C_7H_6BrN. Using standard atomic weights (C: 12.011, H: 1.008, Br: 79.904, N: 14.007), the standard molecular

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weight is calculated as 184.03 g/mol [1]. However, for researchers utilizing high-resolution mass spectrometry (HRMS), the monoisotopic mass is the critical metric. Based on the most abundant isotopes (^{12}C, ^{1}H, ^{79}Br, ^{14}N), the exact monoisotopic mass is 182.97 Da1[1]. The presence of the bromine atom is easily verified in mass spectra via the characteristic 1:1 isotopic doublet separated by 2 m/z units (representing ^{79}Br and ^{81}Br).

Table 1: Physicochemical and Identification Properties

Property	Value
Chemical Name	4-(1-Bromovinyl)pyridine
IUPAC Synonym	4-(1-bromoethenyl)pyridine
CAS Registry Number	241481-87-8
Molecular Formula	C_7H_6BrN
Standard Molecular Weight	184.03 g/mol
Monoisotopic Mass (^{79}Br)	182.97 Da
SMILES String	C=C(C1=CC=NC=C1)Br

Synthetic Methodology & Causality

The classical synthesis of 1-bromovinyl arenes often involves treating an aryl ketone with phosphorus pentabromide (PBr_5). However, this generates highly acidic conditions that protonate the basic nitrogen of the pyridine ring, leading to the precipitation of insoluble hydrobromide salts and severely depressing reaction yields.

To circumvent this, a superior, self-validating protocol utilizes the in situ generation of a bromophosphonium intermediate from triphenyl phosphite ($P(OPh)_3$) and elemental bromine (Br_2), followed by the addition of 4-acetylpyridine and a tertiary amine base 2[2].

Causality of Experimental Choices:

- Triphenyl phosphite over Triphenylphosphine: $P(OPh)_3$ is less nucleophilic than PPh_3, which prevents unwanted secondary reactions (such as phosphonium salt formation) with the highly reactive vinyl bromide product.

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- Thermal Control (-60 °C): The initial formation of the bromophosphonium species is violently exothermic. Strict cryogenic control prevents the thermal degradation of the reagent before the ketone substrate is introduced.

- Triethylamine (Et_3N) as an Acid Scavenger: Et_3N neutralizes the HBr formed during the enolization and subsequent elimination steps. This ensures the pyridine nitrogen remains unprotonated, keeping the intermediate soluble in the organic phase and driving the reaction to completion.

Detailed Experimental Protocol

Step 1: Reagent Activation In a flame-dried round-bottom flask under an inert argon atmosphere, dissolve triphenyl phosphite (1.1 equiv) in anhydrous dichloromethane (CH_2Cl_2, 0.3 M). Cool the solution to -60 °C using a dry ice/acetone bath. Slowly add elemental bromine (1.25 equiv) dropwise. Validation: The solution will transition to a distinct color indicating the quantitative formation of the $[(PhO)_3P\text{-}Br]^+ Br^-$ species.

Step 2: Substrate Addition Prepare a solution of 4-acetylpyridine (1.0 equiv) and triethylamine (1.35 equiv) in anhydrous CH_2Cl_2. Add this mixture dropwise to the cold bromophosphonium solution over 15 minutes to maintain internal temperature control.

Step 3: Elimination & Heating Remove the cooling bath and allow the reaction mixture to warm to room temperature. Subsequently, heat the mixture to reflux for 2 hours. Causality: The elevated thermal energy is required to overcome the activation barrier for the cleavage of the C-O bond and the elimination of diphenyl hydrogen phosphate, yielding the thermodynamic vinyl bromide.

Step 4: Quench & Extraction Cool the mixture to room temperature and quench vigorously with saturated aqueous sodium thiosulfate ($Na_2S_2O_3$). Validation: The $Na_2S_2O_3$ specifically reduces any residual electrophilic bromine to inert bromide ions, preventing destructive electrophilic aromatic bromination during the workup. Extract the aqueous layer with CH_2Cl_2 (3 × 30 mL), wash the combined organic layers with brine, and dry over anhydrous Na_2SO_4.

Step 5: Purification Filter off the drying agent and concentrate the solvent under reduced pressure. Purify the crude residue via flash column chromatography on silica gel (eluting with a

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pentane/EtOAc gradient). Note: Due to the inherent reactivity of 1-bromovinyl arenes, rapid elution is recommended to prevent degradation on the acidic silica surface.



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Figure 1: Step-by-step synthetic workflow for **4-(1-Bromovinyl)pyridine** from 4-acetylpyridine.

Applications in Drug Development & Cross-Coupling

The primary utility of **4-(1-Bromovinyl)pyridine** lies in its reactivity as an electrophile in palladium-catalyzed cross-coupling reactions. The vinylic carbon-bromine bond is highly susceptible to oxidative addition by Pd(0) species, making it an ideal substrate for constructing complex architectural motifs in drug discovery.

- Suzuki-Miyaura Coupling: Reacting **4-(1-Bromovinyl)pyridine** with aryl or heteroaryl boronic acids yields 1-aryl-1-(4-pyridyl)ethenes. These rigid, conjugated scaffolds are frequently utilized in the design of kinase inhibitors, where the pyridine nitrogen serves as a critical hinge-binding hydrogen bond acceptor.

- Stille Coupling: Coupling with organostannanes facilitates the synthesis of complex pyridyl dienes, which are valuable intermediates in both advanced materials science and the synthesis of multidentate ligands for asymmetric catalysis.

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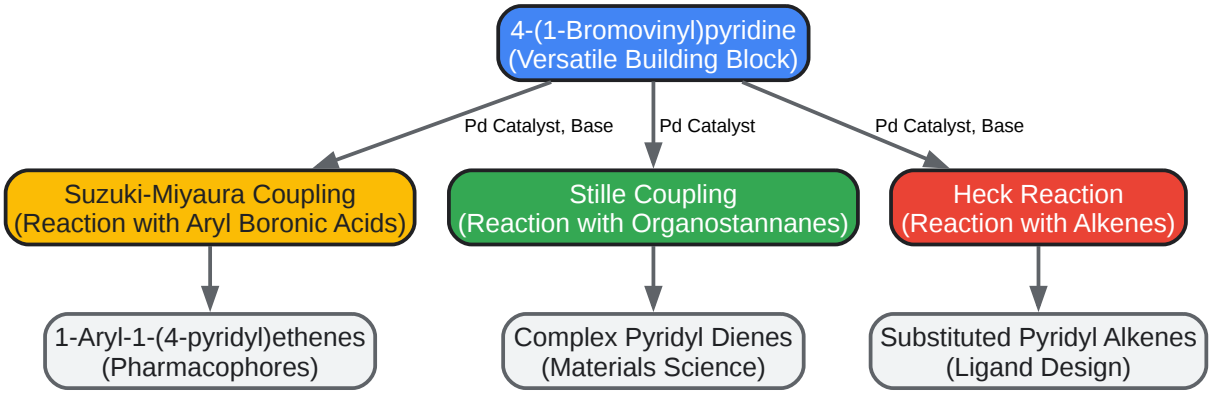

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Figure 2: Cross-coupling applications of **4-(1-Bromovinyl)pyridine** in organic synthesis.

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Sources

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